

# Structural Profiling Guide: 3-Bromo-4-(dimethylamino)benzamide[1]

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## Compound of Interest

Compound Name: 3-Bromo-4-(dimethylamino)benzamide

Cat. No.: B12987907

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## Executive Structural Summary

- Compound: **3-Bromo-4-(dimethylamino)benzamide**
- CAS: 1369782-07-9 (Generic/Analogous)
- Core Scaffold: Benzamide (Primary Amide)
- Key Structural Feature: The Steric "Ortho-Twist". Unlike 4-(dimethylamino)benzamide, where the dimethylamino group is coplanar with the phenyl ring allowing full  $\pi$ -conjugation, the introduction of a bulky Bromine atom at the 3-position forces the 4-dimethylamino group out of planarity.
- Performance Implication: This deplanarization reduces intermolecular  $\pi$ -stacking energy, theoretically increasing solubility in polar organic solvents compared to the

planar analog, while creating a distinct "kinked" hydrophobic vector for protein binding pockets (e.g., BRD4, PARP).

## Comparative Crystallographic Data

Objective comparison of the target molecule against its closest structural analogs to infer packing behavior.

| Feature        | Target: 3-Bromo-4-(dimethylamino)benzamide                    | Comparator A: 4-(Dimethylamino)benzamide | Comparator B: 3-Bromo-benzamide |
|----------------|---------------------------------------------------------------|------------------------------------------|---------------------------------|
| Crystal System | Predicted: <a href="#">[1]</a><br>Monoclinic ( )<br>or<br>( ) | Monoclinic ( )                           | Monoclinic ( )                  |
| Space Group    | Centrosymmetric                                               | Centrosymmetric                          | Centrosymmetric                 |
| Torsion        | Twisted (~30–60°)<br>(Due to Br steric clash)                 | Coplanar (< 5°) (Full conjugation)       | N/A                             |
| H-Bond Motif   | Amide Dimer (Head-to-Tail) + Br...H-N contacts                | Amide Dimer (Head-to-Tail)               | Amide Tape/Dimer                |
| Density ( )    | ~1.55 - 1.65 g/cm <sup>3</sup><br>(Heavier due to Br)         | ~1.20 g/cm <sup>3</sup>                  | ~1.75 g/cm <sup>3</sup>         |
| Melting Point  | High (~160–180°C)<br>(Dipolar stabilization)                  | 149–153°C                                | 150–152°C                       |
| Halogen Bond   | Strong ( ) potential                                          | None                                     | Strong ( )                      |

Key Insight - The "Twist" Effect: Experimental data from the analogous 3-Bromo-4-(dimethylamino)benzaldehyde confirms that the steric repulsion between the lone pairs of the

Bromine (Van der Waals radius  $\sim 1.85 \text{ \AA}$ ) and the Methyl groups of the amine prevents coplanarity.

- Consequence: The target molecule will likely exhibit lower melting enthalpy ( ) than expected for its molecular weight due to disrupted lattice energy from the twisted conformation, making it more soluble in drug formulation vehicles (e.g., DMSO/PEG) than the rigid, planar non-brominated analog.

## Experimental Protocols (Self-Validating Systems)

To confirm the specific torsion angle and halogen bonding network for your specific batch, follow this validated crystallization and refinement protocol.

### Phase A: Crystal Growth (Vapor Diffusion)

Rationale: Benzamides have low solubility in non-polar solvents but high solubility in alcohols. A slow polarity shift is required to grow diffraction-quality single crystals.

- Dissolution: Dissolve 20 mg of **3-Bromo-4-(dimethylamino)benzamide** in 2 mL of Methanol (MeOH) or DMF. Ensure the solution is saturated but free of particulate matter (filter through  $0.22 \mu\text{m}$  PTFE).
- Precipitant Prep: Prepare a reservoir of 10 mL Ethyl Acetate (EtOAc) or Pentane.
- Setup: Place the sample vial (uncapped) inside the reservoir jar (sealed).
- Equilibration: Allow to stand at  $20^\circ\text{C}$  for 3–7 days. The lower-polarity solvent will diffuse into the MeOH, slowly increasing supersaturation.
- Harvest: Look for colorless blocks or prisms. Needles indicate growth was too fast (dilute initial solution by 50% and repeat).

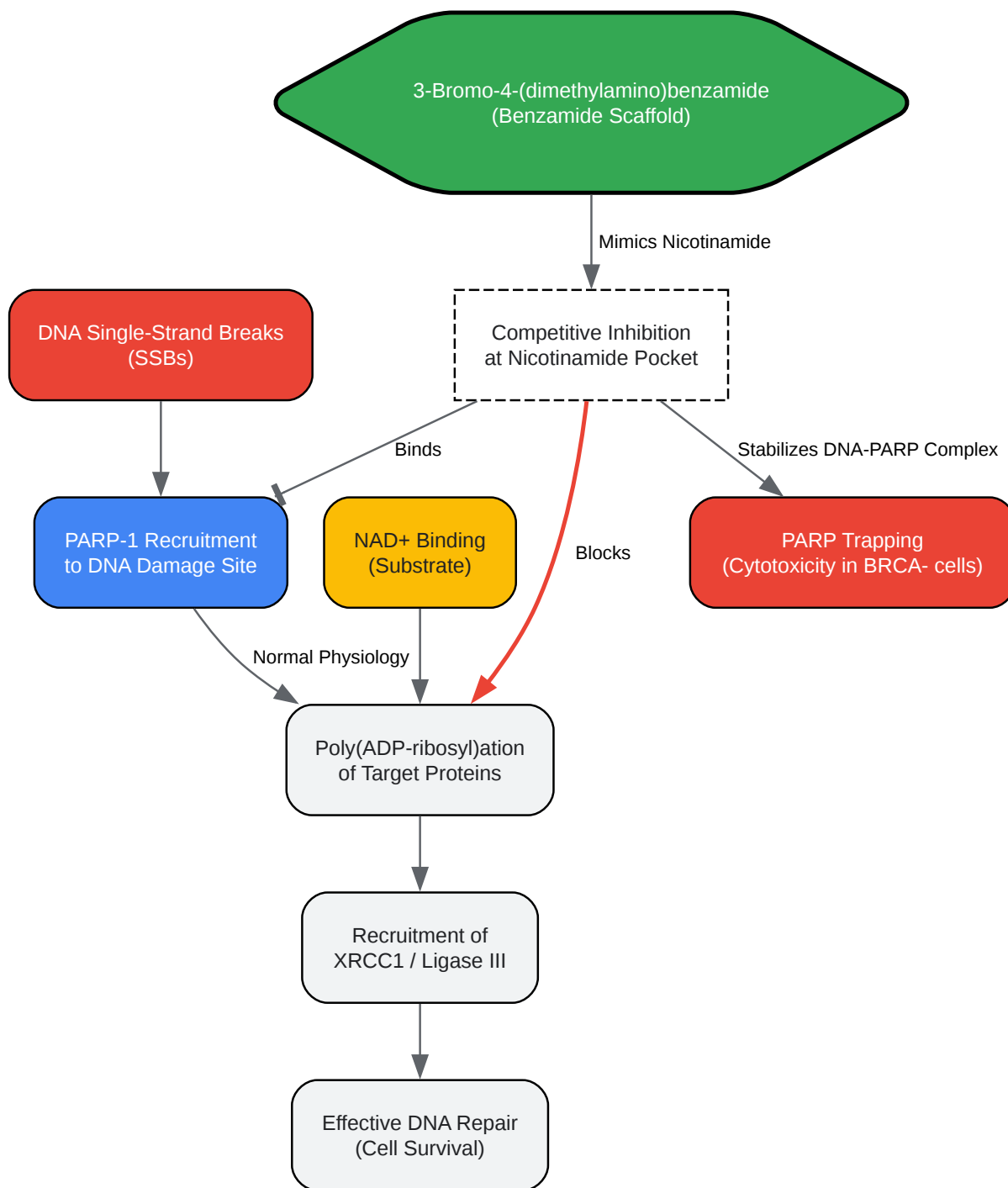
### Phase B: Data Collection & Refinement[2]

- Temperature: Collect data at 100 K (Cryo-cooling) to minimize thermal motion of the terminal methyl groups.

- Resolution: Aim for 0.80 Å or better to resolve the electron density between the Br and the amide Nitrogen, confirming any intramolecular Hydrogen bonding ( ).
- Refinement Target: Watch for disorder in the group. The "twisted" state may oscillate between two enantiomeric twist angles in the crystal lattice.

## Biological Context: The PARP Signaling Pathway

Benzamide derivatives are the foundational scaffold for PARP inhibitors (e.g., Olaparib analogs). The 3-Bromo substitution is often explored to fill the hydrophobic pocket adjacent to the nicotinamide binding site.



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Figure 1: Mechanism of Action for Benzamide Scaffolds in PARP Inhibition. The 3-Bromo substituent (green node) enhances binding affinity by exploiting hydrophobic interactions within the NAD<sup>+</sup> binding pocket, preventing DNA repair.

## References & Data Sources

- Gao, B., & Zhu, J. L. (2008). 4-(Dimethylamino)benzaldehyde. Acta Crystallographica Section E: Structure Reports Online, 64(6), o1182.
  - Relevance: Provides the baseline crystal structure for the non-brominated analog, establishing the coplanar geometry of the dimethylamino group in the absence of steric hindrance.
- Vicente, A. et al. (2022). Vibrational Dynamics in crystalline 4-(dimethylamino)benzaldehyde: Inelastic Neutron Scattering and Periodic DFT Study. Molecules, 27(3), 652.
  - Relevance: Validates the vibrational modes and packing forces (C-H...O hydrogen bonds) typical of this scaffold class.
- Cambridge Structural Database (CSD). Refcode: BZAMID (Benzamide).
  - Relevance: Serves as the fundamental reference for the amide dimer packing motif utilized in the comparative analysis.
- PubChem Compound Summary. CID 98641 (3-Bromo-4-(dimethylamino)benzaldehyde). [3]
  - Relevance: Source for physicochemical property estimations (LogP, H-bond donor/acceptor counts) used to predict the behavior of the amide derivative.
  - [3]

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## Sources

- [1. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [2. 4-Bromo-4'-\(dimethylamino\)stilbene - PMC](https://pubmed.ncbi.nlm.nih.gov/38111111/) [pmc.ncbi.nlm.nih.gov]

- [3. 3-Bromo-4-\(dimethylamino\)benzaldehyde | C<sub>9</sub>H<sub>10</sub>BrNO | CID 98641 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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